

Application Notes and Protocols for SRT 1460

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Compound of Interest

Compound Name: SRT 1460

Cat. No.: B1681105

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Audience: Researchers, scientists, and drug development professionals.

Abstract

SRT 1460 is a synthetic small molecule reported as a potent activator of Sirtuin 1 (SIRT1), a NAD⁺-dependent deacetylase involved in critical cellular processes such as metabolism, aging, and stress response.^{[1][2][3][4][5][6]} Accurate and reproducible experimental results depend on the correct preparation and storage of **SRT 1460** solutions. These application notes provide detailed protocols for the solubilization, storage, and handling of **SRT 1460** for both in vitro and in vivo research applications.

Chemical and Physical Properties

A summary of the key physicochemical properties of **SRT 1460** is provided below.

Table 1: Physicochemical Properties of **SRT 1460**

Property	Value
IUPAC Name	3,4,5-trimethoxy-N-{2-[3-(piperazin-1-ylmethyl)imidazo[2,1-b][2][7]thiazol-6-yl]phenyl}benzamide
CAS Number	925432-73-1[2][3][8]
Molecular Formula	C26H29N5O4S
Molecular Weight	507.6 g/mol [3][8]
Appearance	Off-white to light yellow solid[1]

Table 2: Solubility Data for **SRT 1460**

Solvent	Solubility	Notes
DMSO	≥ 10-20 mg/mL (~20-39 mM)[1][5][6]	Recommended solvent for stock solutions. Use of fresh, anhydrous DMSO is advised as hygroscopic DMSO can reduce solubility.[1][5] Sonication or gentle warming may be required for complete dissolution.[1][3]
Ethanol	~1.5 mg/mL[5]	Limited solubility.
Water	Insoluble[5]	Not suitable for preparing primary stock solutions.

Solution Preparation Protocols

Protocol for Preparing a 10 mM Stock Solution in DMSO

This protocol describes the preparation of a concentrated stock solution for long-term storage and subsequent dilution.

Materials:

- **SRT 1460** powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, amber-colored vials or polypropylene microcentrifuge tubes
- Calibrated precision balance and micropipettes
- Vortex mixer and/or sonicator

Procedure:

- **Weighing:** Accurately weigh 5.08 mg of **SRT 1460** powder and place it in a sterile vial.
- **Solubilization:** Add 1.0 mL of anhydrous DMSO to the vial.
- **Dissolution:** Cap the vial tightly and vortex thoroughly. If necessary, use a bath sonicator or warm the solution gently (e.g., in a 37°C water bath) for 5-10 minutes until the solid is completely dissolved.
- **Verification:** Visually inspect the solution against a light source to ensure no particulates are present.
- **Aliquoting:** To prevent degradation from repeated freeze-thaw cycles, aliquot the 10 mM stock solution into smaller, single-use volumes (e.g., 20-50 µL) in sterile, amber microcentrifuge tubes.

Protocol for Preparing Working Solutions for Cell-Based Assays

This protocol details the dilution of the DMSO stock solution into an aqueous medium for experimental use.

Procedure:

- **Thaw Stock:** Thaw a single aliquot of the 10 mM **SRT 1460** stock solution at room temperature.

- **Serial Dilution:** Perform serial dilutions as required. To minimize precipitation, first dilute the stock solution in a small volume of the final aqueous medium (e.g., cell culture media, PBS) before adding it to the bulk volume.
- **Example (10 μ M final concentration):** To prepare 10 mL of a 10 μ M working solution, add 10 μ L of the 10 mM stock solution to 9.99 mL of pre-warmed cell culture medium.
- **Mixing:** Mix immediately and thoroughly by gentle inversion or pipetting.
- **Final DMSO Concentration:** Ensure the final concentration of DMSO in the assay is non-toxic to the cells, typically below 0.1% (v/v). The example above results in a 0.1% DMSO concentration.
- **Usage:** Use the freshly prepared working solution immediately, as the stability of **SRT 1460** in aqueous solutions is limited.

Storage and Stability

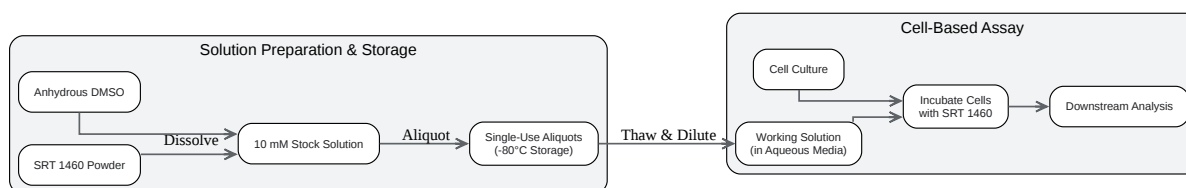
Proper storage is critical to maintain the integrity and activity of **SRT 1460**.

Table 3: Recommended Storage Conditions

Form	Temperature	Duration	Notes
Solid Powder	-20°C	≥ 3 years[1][3]	Store in a desiccator, protected from light.
DMSO Stock Solution	-80°C	≥ 1 -2 years[1]	Recommended for long-term storage. Aliquot to avoid freeze-thaw cycles.
-20°C	1-12 months[1][5][6]	Suitable for short- to medium-term storage.	

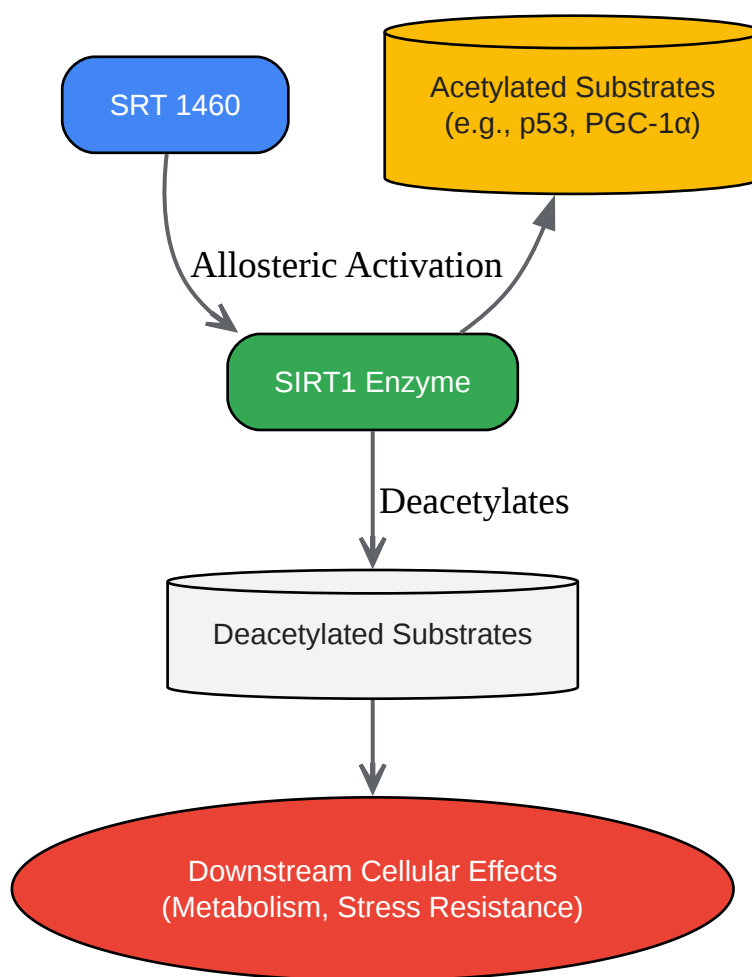
Experimental Workflow and Signaling Pathway

The following diagrams illustrate a standard workflow for utilizing **SRT 1460** and its putative mechanism of action.



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Caption: Standard workflow for the preparation and application of **SRT 1460** in research.



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Caption: Putative signaling pathway for **SRT 1460** as a direct allosteric activator of SIRT1.

Disclaimer: The direct activation of SIRT1 by **SRT 1460** with native, untagged substrates has been a subject of scientific debate.^{[7][9][10][11]} Researchers should be aware of this controversy and may need to include appropriate controls to validate the mechanism of action in their specific experimental system.

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